

"comparative analysis of (R)- and (S)-3-hydroxynonanoate"

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Compound of Interest

Compound Name: Methyl (3*r*)-3-hydroxynonanoate

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A Comparative Analysis of (R)- and (S)-3-Hydroxynonanoate: A Technical Guide for Researchers

This guide provides a detailed comparative analysis of the (R)- and (S)-enantiomers of 3-hydroxynonanoate. In the landscape of chiral molecules, the stereochemistry of a compound is a critical determinant of its physical properties and biological function. This is particularly true for 3-hydroxy fatty acids, which play diverse roles in biological systems, from being building blocks of bioplastics to acting as signaling molecules and antimicrobials. While the (R)-enantiomer of 3-hydroxyalkanoates has been extensively studied due to its prevalence in bacterial polyhydroxyalkanoates (PHAs), its counterpart, the (S)-enantiomer, remains less characterized. This guide aims to synthesize the available information on both enantiomers of 3-hydroxynonanoate, providing a comparative overview of their synthesis, physicochemical properties, and biological activities. We will also present detailed experimental protocols for their synthesis and chiral separation, offering a practical resource for researchers in drug development, microbiology, and materials science.

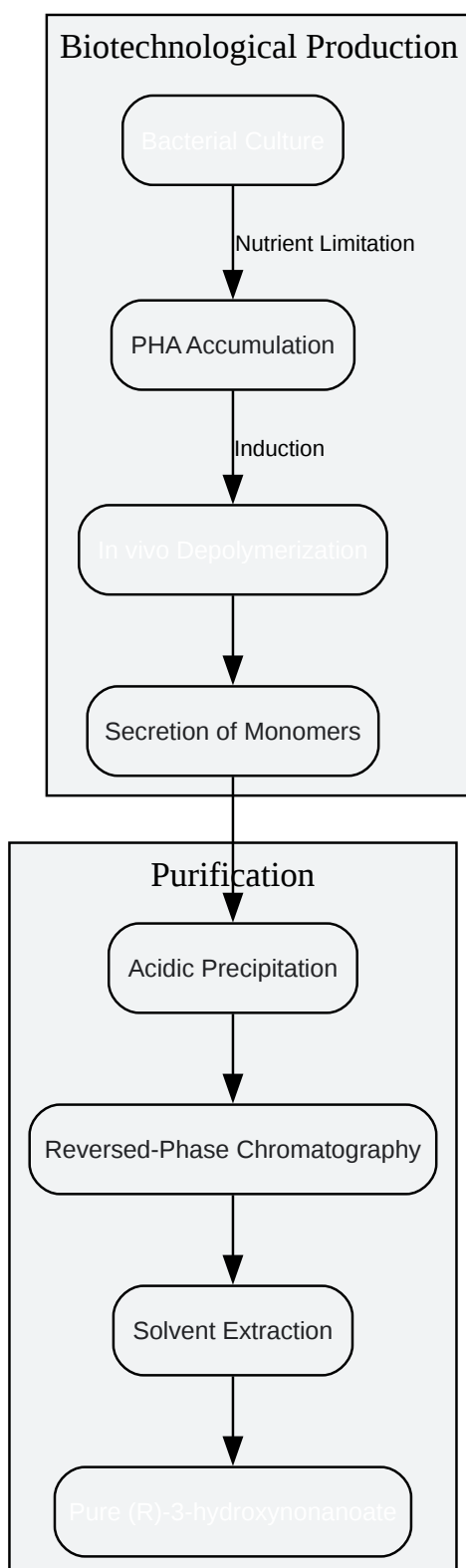
Synthesis of (R)- and (S)-3-Hydroxynonanoate

The stereoselective synthesis of (R)- and (S)-3-hydroxynonanoate is crucial for elucidating their individual properties. Both chemical and biotechnological routes have been explored, with a greater emphasis on the production of the "natural" (R)-enantiomer.

Biotechnological Synthesis of (R)-3-Hydroxynonanoate

(R)-3-hydroxyalkanoates, including (R)-3-hydroxynonanoate, are naturally produced by a wide range of bacteria as monomers for the synthesis of polyhydroxyalkanoates (PHAs). These biopolyesters serve as intracellular carbon and energy storage materials. An efficient method for producing enantiomerically pure (R)-3-hydroxycarboxylic acids involves the biotechnological conversion of these bacterially accumulated PHAs. For instance, *Pseudomonas putida* GPo1 can be cultured to accumulate PHAs, and subsequent in vivo depolymerization under specific conditions leads to the secretion of the (R)-3-hydroxyalkanoate monomers into the extracellular environment.

The general workflow for the biotechnological production and isolation of (R)-3-hydroxynonanoate is depicted below:



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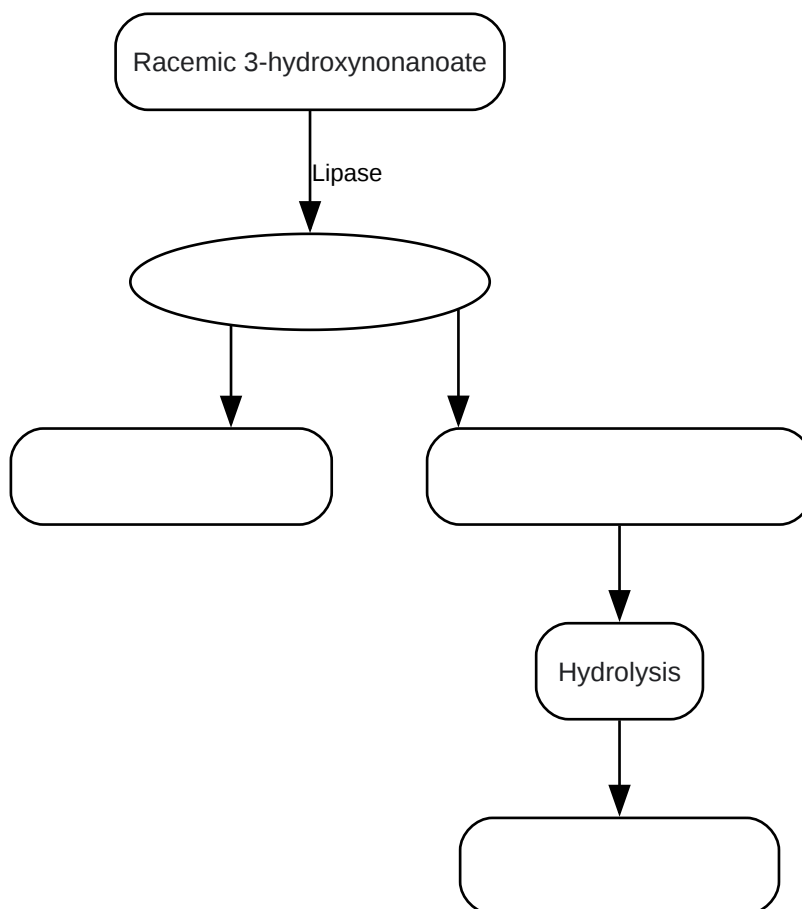
Caption: Workflow for the biotechnological production of (R)-3-hydroxynonanoate.

Chemical Synthesis of (R)- and (S)-3-Hydroxynonanoate Derivatives

While biotechnological methods are effective for the (R)-enantiomer, chemical synthesis provides access to both (R)- and (S)-enantiomers with high purity. A versatile approach involves the use of chiral auxiliaries or catalysts to direct the stereochemical outcome of the reaction.

A representative synthetic route to both enantiomers can be adapted from established methods for similar 3-hydroxy fatty acids. This often involves an asymmetric aldol reaction or the reduction of a β -keto ester with a chiral reducing agent.

The following diagram illustrates a generalized chemoenzymatic strategy for accessing both enantiomers, starting from a racemic mixture of 3-hydroxynonanoic acid or its ester.



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Caption: Chemoenzymatic resolution for the separation of (R)- and (S)-3-hydroxynonanoate.

Physicochemical Properties

The stereochemistry at the C3 position influences the macroscopic physical properties of 3-hydroxynonanoate, such as melting point and optical rotation. While comprehensive comparative data for the individual enantiomers of 3-hydroxynonanoate are not readily available in a single source, we can compile the existing information and supplement it with data for the racemic mixture.

Property	(R)-3-hydroxynonanoate	(S)-3-hydroxynonanoate	Racemic 3-hydroxynonanoate
Molecular Formula	C ₉ H ₁₈ O ₃	C ₉ H ₁₈ O ₃	C ₉ H ₁₈ O ₃
Molecular Weight	174.24 g/mol	174.24 g/mol	174.24 g/mol
Appearance	Solid (in polymeric form)	Not specified	Solid
Melting Point	Not specified for monomer	Not specified for monomer	61 °C
Optical Rotation	Expected to be levorotatory (-)	Expected to be dextrorotatory (+)	0°
Solubility	Not specified	Not specified	Not specified

Note: The physical properties of the monomeric forms of the pure enantiomers are not well-documented in publicly available literature. The melting point provided is for the racemic mixture.

Biological Activities

The chirality of 3-hydroxy fatty acids is a key determinant of their biological activity. The (R)- and (S)-enantiomers often exhibit distinct, and sometimes opposing, effects due to the stereospecificity of enzyme active sites and cellular receptors.

Role in Metabolism

In fatty acid β -oxidation, it is the (S)-3-hydroxyacyl-CoA derivatives that are the recognized intermediates. The enzyme 3-hydroxyacyl-CoA dehydrogenase specifically catalyzes the oxidation of the (S)-enantiomer to a 3-ketoacyl-CoA. Conversely, (R)-3-hydroxyacyl-CoAs are generally not intermediates in this primary metabolic pathway.

Antimicrobial Activity

(R)-3-hydroxy fatty acids, including those with nine and ten carbons, have been reported to possess antimicrobial properties. They have shown activity against Gram-positive bacteria such as *Staphylococcus* and *Streptococcus*. The mechanism of action is thought to involve the disruption of the bacterial cell membrane. While the antimicrobial activity of (R)-3-hydroxynonanoate has been investigated, there is a lack of comparative studies on the (S)-enantiomer.

Other Potential Biological Activities

Derivatives of 3-hydroxy fatty acids are involved in various biological processes. For instance, certain (R)-isomers are precursors for the biosynthesis of rhamnolipids in bacteria, which act as surfactants and are involved in virulence and biofilm formation. Additionally, some N-acyl homoserine lactones, key signaling molecules in bacterial quorum sensing, have a 3-hydroxyacyl side chain where the stereochemistry can influence receptor binding and signal transduction. There is also evidence that (R)-3-hydroxy fatty acids can have anti-cancer properties. Again, comparative data for the (S)-enantiomer in these contexts is largely unavailable.

Experimental Protocols

Protocol for Biotechnological Production and Purification of (R)-3-Hydroxynonanoate

This protocol is adapted from the methodology described for the production of (R)-3-hydroxycarboxylic acids from *Pseudomonas putida* GPo1.

- Cultivation and PHA Accumulation:
 - Culture *Pseudomonas putida* GPo1 in a suitable growth medium with a carbon source that promotes the accumulation of medium-chain-length PHAs (e.g., nonanoic acid).

- Induce PHA accumulation by creating nutrient-limiting conditions (e.g., nitrogen limitation) while ensuring an excess of the carbon source.
- In vivo Depolymerization and Monomer Secretion:
 - After sufficient PHA accumulation, modify the culture conditions to promote the in vivo depolymerization of the stored PHA. This can be achieved by altering the pH or temperature of the medium.
 - The (R)-3-hydroxynonanoate monomers will be secreted into the extracellular medium.
- Purification:
 - Separate the bacterial cells from the culture medium by centrifugation.
 - Acidify the supernatant to precipitate the (R)-3-hydroxycarboxylic acids.
 - Collect the precipitate and further purify it using preparative reversed-phase column chromatography.
 - Perform a final purification step using solvent extraction to obtain pure (R)-3-hydroxynonanoate.

Protocol for Chiral Separation of (R)- and (S)-3-Hydroxynonanoate by HPLC

This protocol is a general guideline based on methods for the chiral separation of other 3-hydroxy fatty acids. Optimization will be required for 3-hydroxynonanoate.

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system with a UV or Mass Spectrometric detector.
 - Chiral stationary phase column (e.g., a polysaccharide-based chiral column like Chiralpak AD or a similar column effective for separating enantiomers of organic acids).
- Sample Preparation:

- Dissolve the racemic mixture of 3-hydroxynonanoate in a suitable solvent (e.g., mobile phase).
- Filter the sample through a 0.45 μm filter before injection.
- Chromatographic Conditions (to be optimized):
 - Mobile Phase: A mixture of hexane and a polar modifier such as isopropanol or ethanol, with a small amount of an acidic additive (e.g., trifluoroacetic acid) to suppress the ionization of the carboxylic acid group.
 - Flow Rate: Typically 0.5 - 1.5 mL/min.
 - Column Temperature: Controlled, often near ambient (e.g., 25-30 $^{\circ}\text{C}$).
 - Detection: UV detection at a low wavelength (e.g., 210 nm) or Mass Spectrometry for higher sensitivity and specificity.
- Analysis:
 - Inject the sample and record the chromatogram.
 - The two enantiomers should elute as separate peaks.
 - The identity of the peaks corresponding to the (R)- and (S)-enantiomers can be confirmed by injecting pure standards of each, if available.

Conclusion and Future Directions

The comparative analysis of (R)- and (S)-3-hydroxynonanoate reveals a significant knowledge gap, particularly concerning the properties and biological activities of the (S)-enantiomer. While the (R)-enantiomer is a well-established component of bacterial PHAs with known antimicrobial properties, its synthetic counterpart remains largely unexplored. The stereospecificity of biological systems suggests that the (S)-enantiomer is likely to have distinct metabolic fates and biological effects.

Future research should focus on the following areas:

- **Enantioselective Synthesis:** Development of efficient and scalable synthetic routes to both (R)- and (S)-3-hydroxynonanoate to enable further studies.
- **Physicochemical Characterization:** A thorough and direct comparison of the physical properties of the pure enantiomers.
- **Comparative Biological Evaluation:** Head-to-head comparisons of the antimicrobial, cytotoxic, and other biological activities of the (R)- and (S)-enantiomers.
- **Mechanistic Studies:** Elucidation of the molecular mechanisms underlying the biological activities of each enantiomer.

A deeper understanding of the distinct properties of each enantiomer of 3-hydroxynonanoate will undoubtedly open up new avenues for their application in medicine, biotechnology, and materials science.

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